

Operational Guide: Safe Disposal of 1,2-Dideoxy-D-Ribofuranose[1]

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Compound of Interest

Compound Name: 1,2-DIDEOXY-D-RIBOFURANOSE

CAS No.: 91121-19-6

Cat. No.: B1205667

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Executive Summary & Immediate Action

Safety in the laboratory is not merely about compliance; it is the foundation of reproducible science. Improper disposal of carbohydrate derivatives can lead to regulatory fines, bacterial overgrowth in plumbing (high BOD load), and unexpected cross-reactivity in waste streams.

Core Directive: **1,2-Dideoxy-D-ribofuranose** is a chemical synthesis intermediate.[1] Do not dispose of this compound down the drain. It must be segregated and incinerated via a licensed hazardous waste contractor.

Chemical Profile & Hazard Identification

Understanding the substrate is the first step in safe handling. **1,2-Dideoxy-D-ribofuranose** differs from standard sugars (like D-ribose) because it lacks the anomeric hydroxyl group at C1 and the hydroxyl at C2, rendering it a cyclic ether/diol rather than a reducing sugar.[1]

Property	Specification	Operational Implication
Chemical Name	1,2-Dideoxy-D-ribofuranose	Use this exact name on waste tags.
CAS Number	91547-59-0	Unique identifier for inventory and waste manifesting.[1][2]
Molecular Formula		Organic carbon source; high caloric value for incineration.[1][2]
Physical State	Viscous Liquid or Low-Melting Solid	May require gentle warming to transfer; treat as liquid waste.[1][2]
GHS Classification	Warning	H315 (Skin Irrit.), H319 (Eye Irrit.), H335 (Resp.[1][2] Irrit.).
Reactivity	Stable; Combustible	Incompatible with Strong Oxidizing Agents.

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Scientist's Note: Unlike reducing sugars, this compound will not caramelize or degrade easily under mild basic conditions, but it can form peroxides upon prolonged exposure to air due to its ether linkage.[2] Store under inert gas (Nitrogen/Argon) if retaining for future use.

Pre-Disposal Stabilization & Segregation

Before moving the chemical to the waste accumulation area, you must ensure it is chemically stable and compatible with the waste stream.

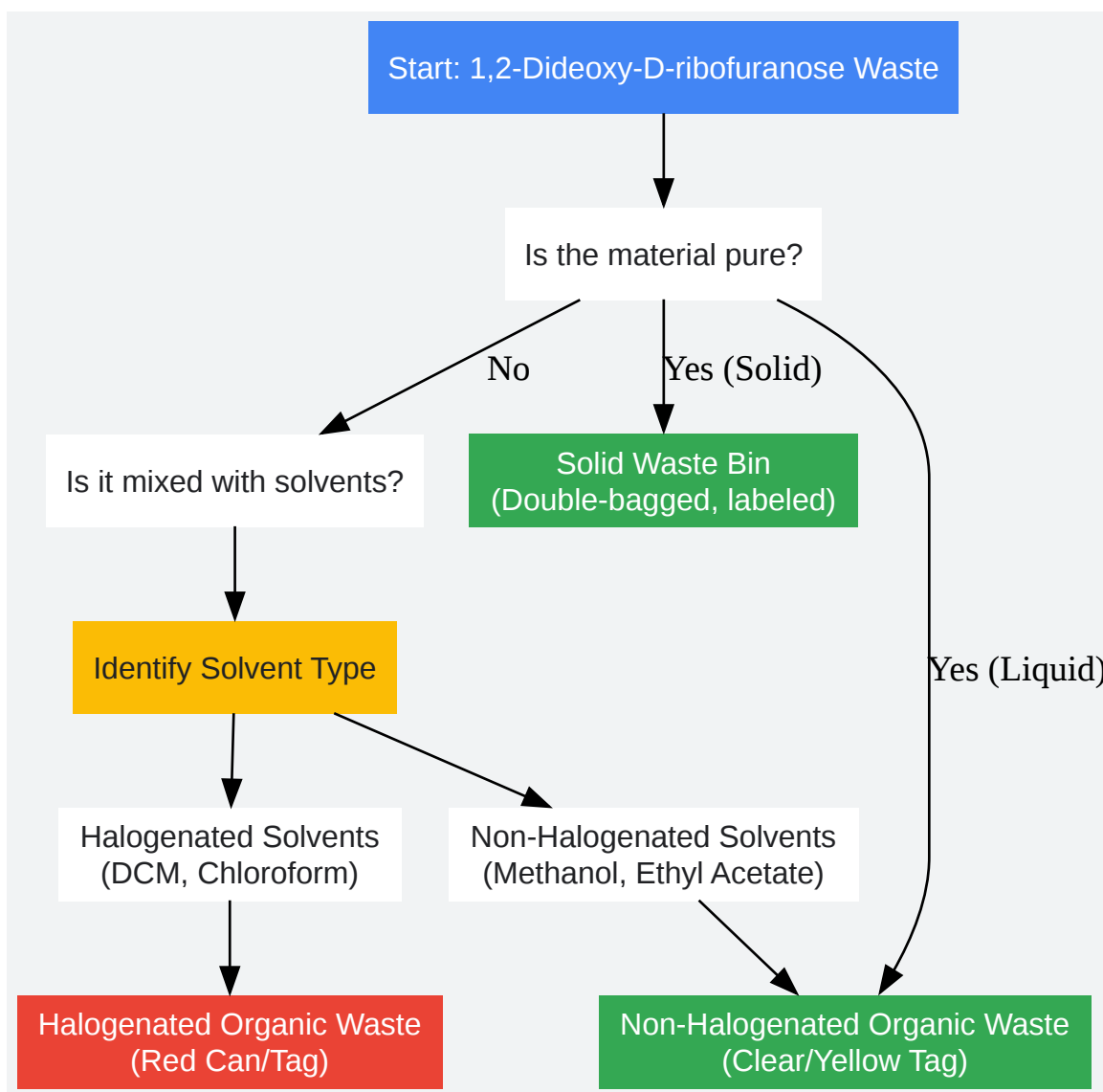
Step 1: Quenching (Conditional)

- Pure Compound: No quenching required.

- Reaction Mixture: If the sugar is dissolved in reactive reagents (e.g., thionyl chloride, strong acids), neutralize the mixture first.
 - Protocol: Slowly add the mixture to an ice-cooled, saturated sodium bicarbonate solution. Verify pH is neutral (pH 6-8) before adding to the organic waste container.^[1]

Step 2: Waste Stream Selection

Use the decision matrix below to determine the correct waste container.



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Figure 1: Waste Stream Decision Matrix. Select the disposal path based on the physical state and solvent matrix.

Disposal Workflow (Step-by-Step)

Phase A: Packaging

- Container Selection: Use a High-Density Polyethylene (HDPE) or glass container.^[1] Avoid metal containers if the waste is acidic.
- Transfer: Pour the liquid waste into the container using a funnel to prevent spillage. If the material is solid/viscous, dissolve it in a minimal amount of acetone or ethanol to facilitate transfer into the liquid waste stream (preferred for incineration).
- Headspace: Leave at least 10% headspace in the bottle to allow for thermal expansion.

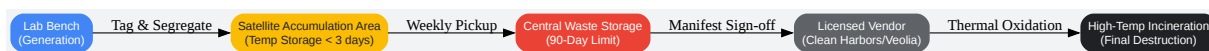
Phase B: Labeling (Critical for Chain of Custody)

Attach a hazardous waste tag immediately upon the first drop of waste entering the container. The tag must contain:

- Full Chemical Name: "**1,2-Dideoxy-D-ribofuranose** Solution" (Do not use abbreviations like "DDR").
- Constituents: List all solvents and their approximate percentages (e.g., "**1,2-Dideoxy-D-ribofuranose** (5%), Methanol (95%)").
- Hazard Checkboxes: Check "Irritant" and "Flammable" (if in flammable solvent).

Phase C: Regulatory Handoff

Transfer the container to your facility's Satellite Accumulation Area (SAA). Ensure the cap is tightly closed.



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Figure 2: The Chain of Custody. Ensure waste does not stagnate in the SAA.

Regulatory Context & Waste Codes (EPA/RCRA)

While **1,2-Dideoxy-D-ribofuranose** is not a P-listed or U-listed waste, it is regulated under the Resource Conservation and Recovery Act (RCRA) based on its characteristics when mixed with solvents.^[1]

- Scenario A (Pure Substance): If the flashpoint is >140°F (60°C), it is technically "Non-Hazardous Chemical Waste" but should still be incinerated.
- Scenario B (In Ethanol/Acetone): Classify as D001 (Ignitable).
- Scenario C (In Dichloromethane): Classify as F002 (Spent Halogenated Solvent).

Why Incineration? Biological Oxygen Demand (BOD) is the amount of oxygen bacteria require to break down organic matter. Dumping sugar derivatives down the drain creates a massive BOD spike, which can violate municipal wastewater permits and cause bacterial blooms that clog facility plumbing. Thermal oxidation (incineration) is the only responsible disposal method.

References

- U.S. Environmental Protection Agency (EPA). (2024). Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes. Retrieved October 26, 2025, from [\[Link\]](#)
- PubChem. (n.d.). Compound Summary: Furanose Derivatives. National Library of Medicine. Retrieved October 26, 2025, from [\[Link\]](#)^[1]^[2]

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Sources

- [1. P. aeruginosa Metabolome Database: beta-D-ribofuranose \(PAMDB001172\) \[pseudomonas.umaryland.edu\]](#)

- [2. EPA Hazardous Waste Codes | Environmental Safety, Sustainability and Risk \[essr.umd.edu\]](#)
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